

Docosyltrimethylammonium chloride safety, handling, and disposal guidelines.

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Compound of Interest

Compound Name: *Docosyltrimethylammonium chloride*

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An In-depth Technical Guide to **Docosyltrimethylammonium Chloride**: Safety, Handling, and Disposal

Docosyltrimethylammonium chloride, also known by its INCI name Behentrimonium Chloride and CAS number 17301-53-0, is a quaternary ammonium compound widely utilized in the cosmetics and personal care industry as a hair conditioning and antistatic agent. Due to its surfactant properties, it is also found in other industrial applications. This guide provides a comprehensive overview of the safety, handling, and disposal of **Docosyltrimethylammonium chloride** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Docosyltrimethylammonium chloride is a waxy, yellow-like organic compound.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₂₅ H ₅₄ CIN	[1]
Molecular Weight	404.16 g/mol	[1]
Appearance	White to light yellow flakes or solid	[2]
Solubility	Soluble in hot water (around 85°C) and oils	[2]
pH (2% solution)	6.0 - 8.0	[2]
Melting Point	~85°C (185°F)	[3]
Flash Point	~30°C (86°F)	[3]

Toxicological Data

The toxicological profile of **Docosyltrimethylammonium chloride** indicates that it can cause skin and eye irritation.[3][4] Ingestion may lead to nausea, vomiting, and diarrhea.[5] The available quantitative toxicological data is summarized below. It is important to note that specific oral and dermal LD₅₀ values for **Docosyltrimethylammonium chloride** are not readily available in all databases.

Parameter	Species	Value	Reference
Oral LD50	Rat	536-633 mg/kg bw (for Steartrimonium chloride, a related compound)	[6]
Dermal LD50	-	No data available	[6]
Aquatic Toxicity, Fish (Danio Rerio) LC50, 96h	Fish	3.5 mg/L	[5]
Aquatic Toxicity, Invertebrate (Daphnia magna) EC50, 48h	Invertebrate	1.39 mg/L	[5]

Safety and Handling

GHS Hazard Classification

Docosyltrimethylammonium chloride is classified under the Globally Harmonized System (GHS) with the following hazards:

- Skin Corrosion/Irritation: Category 2[7]
- Serious Eye Damage/Eye Irritation: Category 1[7]
- Hazardous to the aquatic environment, acute toxicity: Category 1[7]
- Hazardous to the aquatic environment, long-term toxicity: Category 1[7]

Signal Word: Danger[7]

Hazard Statements:[7]

- H315: Causes skin irritation.
- H318: Causes serious eye damage.

- H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

When handling **Docosyltrimethylammonium chloride**, appropriate personal protective equipment should be worn to minimize exposure:

- Eye Protection: Chemical splash goggles and a face shield are recommended.[4]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[4]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin contact.[4]
- Respiratory Protection: If dust or aerosols are generated, a NIOSH-approved respirator should be used.[8]

Handling Procedures

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[7]
- Wash hands thoroughly after handling.[4]
- Avoid release to the environment.[4]
- Store in a cool, dry, and well-ventilated place.[9]
- Keep containers tightly closed when not in use.[8]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **Docosyltrimethylammonium chloride** are not publicly available in Safety Data Sheets. However, toxicological and environmental fate studies for similar quaternary ammonium compounds generally follow standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).

For instance, a study on the biodegradability and toxicity of a related compound, dodecyl trimethyl ammonium chloride (DTMAC), followed the guidelines proposed by the USEPA for ultimate biodegradation assessment.[10] This typically involves incubating the test substance

with a microbial inoculum from a relevant environmental source (e.g., seawater) and measuring the depletion of the substance or the production of CO₂ over time.[10] Aquatic toxicity tests, such as those for fish and daphnia, are generally conducted according to OECD Guidelines for the Testing of Chemicals (e.g., OECD TG 203 for fish acute toxicity and OECD TG 202 for daphnia acute immobilisation).[5]

Spill and Emergency Procedures

In the event of a spill, the following workflow should be followed:



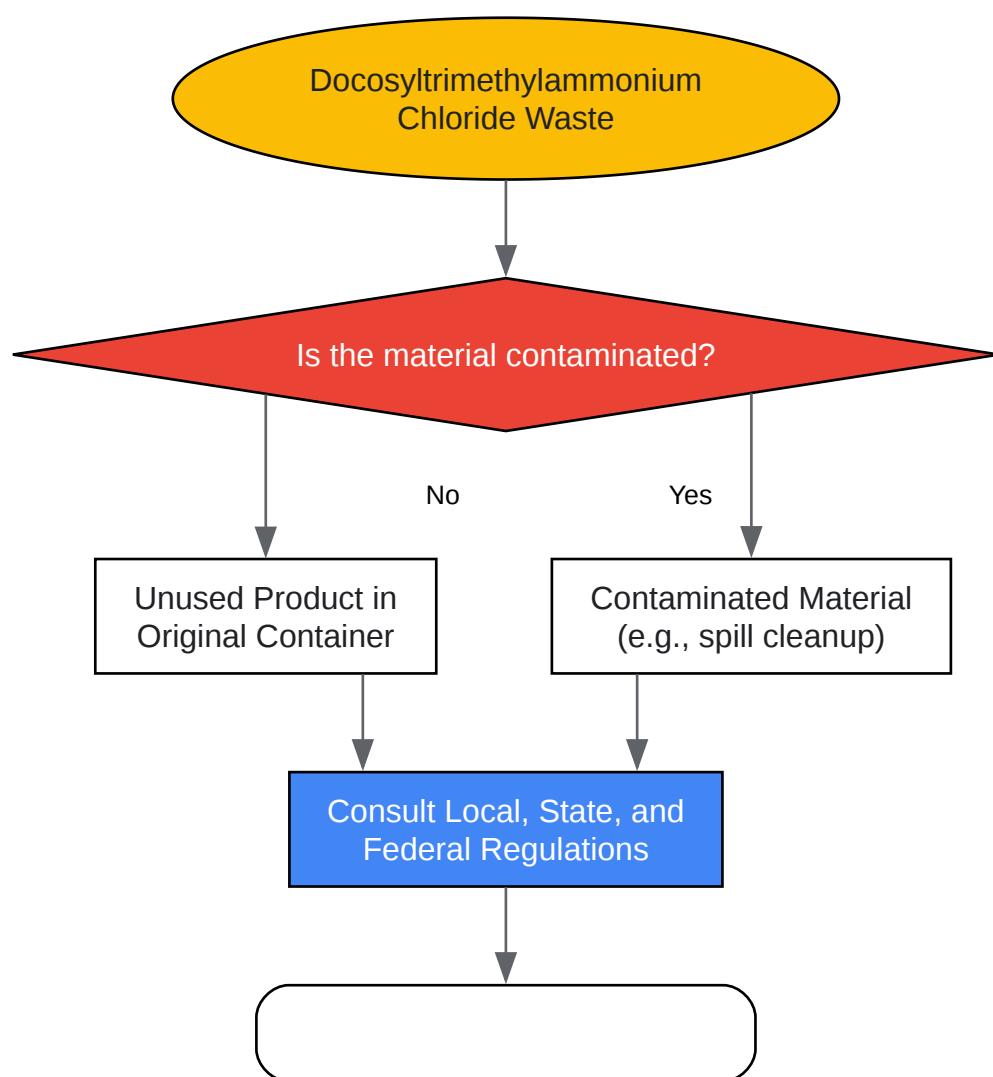
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Caption: Workflow for handling a spill of **Docosyltrimethylammonium chloride**.

Disposal Guidelines

Docosyltrimethylammonium chloride is very toxic to aquatic life with long-lasting effects.[7] Therefore, it is imperative that this substance and its containers are disposed of as hazardous waste. Do not allow the product to enter drains or waterways.[9] Disposal must be in accordance with local, state, and federal regulations.

The following decision-making process should be followed for the disposal of **Docosyltrimethylammonium chloride** waste:



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Caption: Decision tree for the disposal of **Docosyltrimethylammonium chloride** waste.

Environmental Fate

Quaternary ammonium compounds, in general, have very low vapor pressure and are not expected to volatilize significantly from soil or water.^[11] The primary route of environmental exposure is through "down-the-drain" disposal to wastewater treatment systems.^[11] While some quaternary ammonium compounds are biodegradable, the process can be slow.^[10] Due to its toxicity to aquatic organisms, release into the environment should be avoided.^[7]

First Aid Measures

In case of exposure to **Docosyltrimethylammonium chloride**, the following first aid measures should be taken:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[4]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[4]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Get medical attention immediately.[9]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [8]

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